

Application Note: Quantitative Analysis of 2-isopropyltetrahydro-4H-pyran-4-one

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Compound of Interest

Compound Name: 2-isopropyltetrahydro-4H-pyran-4-one

CAS No.: 23659-45-2

Cat. No.: B1280061

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Introduction

2-isopropyltetrahydro-4H-pyran-4-one is a substituted cyclic ketone of increasing interest in the pharmaceutical and fine chemical industries. Its structural motif is found in various biologically active molecules and serves as a key building block in organic synthesis.^{[1][2]} Accurate and precise quantification of this compound is paramount for quality control, process monitoring, and pharmacokinetic studies. This application note provides detailed protocols for the quantitative determination of **2-isopropyltetrahydro-4H-pyran-4-one** in various matrices using Gas Chromatography-Mass Spectrometry (GC-MS) and High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV). The methodologies are designed to be robust and are presented with a self-validating framework compliant with ICH Q2(R1) guidelines.^{[3][4]}

Physicochemical Properties of the Analyte

A thorough understanding of the analyte's properties is crucial for method development. While specific experimental data for **2-isopropyltetrahydro-4H-pyran-4-one** is not extensively

published, its properties can be inferred from its parent compound, tetrahydro-4H-pyran-4-one, and its structure.

Property	Predicted/Inferred Value	Justification/Reference
Molecular Formula	C ₈ H ₁₄ O ₂	Based on chemical structure
Molecular Weight	142.19 g/mol	Calculated from the molecular formula
Boiling Point	~180-200 °C	Higher than tetrahydro-4H-pyran-4-one due to the isopropyl group.
Solubility	Soluble in organic solvents (e.g., methanol, acetonitrile, dichloromethane). Limited solubility in water.	Typical for cyclic ketones with alkyl substituents.[5]
UV Absorbance	Weak chromophore, expected λ_{max} ~280 nm ($n \rightarrow \pi^*$ transition of the carbonyl group).	Ketones exhibit a weak UV absorbance. Derivatization may be needed for enhanced HPLC-UV sensitivity.[6]

Primary Analytical Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the preferred method for the quantification of volatile and semi-volatile compounds like **2-isopropyltetrahydro-4H-pyran-4-one** due to its high sensitivity and selectivity.

Rationale for Method Selection

The volatility of **2-isopropyltetrahydro-4H-pyran-4-one** makes it an ideal candidate for GC analysis. The mass spectrometer provides unambiguous identification and quantification, even in complex matrices. This method is particularly suitable for trace-level analysis of impurities or in biological samples.

Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the GC-MS analysis of **2-isopropyltetrahydro-4H-pyran-4-one**.

Detailed Protocol: GC-MS Quantification

1. Sample Preparation (from a pharmaceutical formulation):

- Accurately weigh a portion of the homogenized sample (e.g., tablet powder, liquid formulation) equivalent to approximately 10 mg of **2-isopropyltetrahydro-4H-pyran-4-one** into a 50 mL volumetric flask.
- Add 25 mL of methanol and sonicate for 15 minutes to dissolve the analyte.
- Dilute to volume with methanol and mix well.
- Filter the solution through a 0.45 µm PTFE syringe filter.
- Perform a serial dilution with methanol to achieve a final concentration within the calibration range (e.g., 1-100 µg/mL).

2. GC-MS Instrumentation and Parameters:

Parameter	Recommended Setting	Rationale
Gas Chromatograph		
Column	DB-5ms (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID, 0.25 µm film thickness	Provides good separation for a wide range of analytes with varying polarities.
Inlet Temperature	250 °C	Ensures rapid volatilization of the analyte without thermal degradation.
Injection Mode	Splitless (for trace analysis) or Split (10:1 for higher concentrations)	Splitless mode enhances sensitivity, while split mode prevents column overloading.
Injection Volume	1 µL	A standard volume for reproducible injections.
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert carrier gas providing good chromatographic efficiency.
Oven Program	Initial: 60 °C (hold 2 min), Ramp: 10 °C/min to 220 °C (hold 5 min)	A general-purpose temperature program suitable for separating the analyte from potential impurities.
Mass Spectrometer		
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard ionization technique that produces reproducible fragmentation patterns for library matching.
Source Temperature	230 °C	Optimizes ion formation and prevents contamination.
Quadrupole Temp	150 °C	Maintains ion transmission efficiency.

Acquisition Mode	Selected Ion Monitoring (SIM)	Enhances sensitivity and selectivity for quantification by monitoring characteristic ions.
Monitored Ions	To be determined from the mass spectrum of a pure standard. Likely fragments would include the molecular ion (m/z 142) and fragments from the loss of the isopropyl group (m/z 99) and other characteristic fragments.	

3. Calibration and Quantification:

- Prepare a series of calibration standards of **2-isopropyltetrahydro-4H-pyran-4-one** in methanol covering the expected sample concentration range (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$).
- Inject each standard and the prepared samples into the GC-MS system.
- Construct a calibration curve by plotting the peak area of the target ion against the concentration of the standards.
- Determine the concentration of **2-isopropyltetrahydro-4H-pyran-4-one** in the samples from the calibration curve.

Secondary Analytical Method: HPLC-UV

For routine analysis where high sensitivity is not the primary requirement, HPLC-UV offers a robust and reliable alternative.

Rationale for Method Selection

HPLC is a versatile technique suitable for a wide range of compounds. While **2-isopropyltetrahydro-4H-pyran-4-one** has a weak chromophore, with an appropriate mobile

phase and a sensitive UV detector, it can be quantified effectively, especially in drug substance and formulated product assays.[7]

Experimental Workflow: HPLC-UV Analysis



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Caption: Workflow for the HPLC-UV analysis of **2-isopropyltetrahydro-4H-pyran-4-one**.

Detailed Protocol: HPLC-UV Quantification

1. Sample Preparation:

- Prepare a stock solution of the sample by dissolving an accurately weighed amount in the mobile phase to obtain a concentration of approximately 1 mg/mL.
- Further dilute with the mobile phase to a concentration within the linear range of the method (e.g., 10-200 µg/mL).
- Filter the final solution through a 0.45 µm nylon or PTFE syringe filter before injection.

2. HPLC Instrumentation and Parameters:

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 5 μ m	A versatile reversed-phase column suitable for moderately polar compounds.
Mobile Phase	Acetonitrile:Water (60:40 v/v) with 0.1% Formic Acid	Provides good peak shape and resolution. Formic acid is a volatile modifier suitable for potential LC-MS compatibility. [7]
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column.
Column Temperature	30 $^{\circ}$ C	Maintains stable retention times.
Injection Volume	10 μ L	A typical injection volume for HPLC analysis.
UV Detection	280 nm	Based on the expected $n \rightarrow \pi^*$ transition of the carbonyl group. Wavelength may need optimization.

3. Calibration and Quantification:

- Prepare a series of calibration standards of **2-isopropyltetrahydro-4H-pyran-4-one** in the mobile phase (e.g., 10, 25, 50, 100, 150, 200 μ g/mL).
- Inject the standards and samples.
- Generate a calibration curve by plotting peak area versus concentration.
- Calculate the concentration of the analyte in the samples.

Method Validation

Both the GC-MS and HPLC-UV methods should be validated according to ICH Q2(R1) guidelines to ensure they are suitable for their intended purpose.[\[3\]](#)[\[4\]](#)

Validation Parameters and Acceptance Criteria

Parameter	Description	Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.	The peak for 2-isopropyltetrahydro-4H-pyran-4-one should be well-resolved from other peaks (impurities, excipients, degradation products). Peak purity should be confirmed by MS or a photodiode array detector.
Linearity	The ability to obtain test results which are directly proportional to the concentration of the analyte.	Correlation coefficient (r^2) $\geq$ 0.995 over a specified range.
Range	The interval between the upper and lower concentrations of the analyte in the sample for which the analytical procedure has a suitable level of precision, accuracy, and linearity.	To be established based on the linearity study.
Accuracy	The closeness of test results obtained by the method to the true value.	Recovery of 98.0% to 102.0% for the assay of the drug substance.
Precision	The degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.	Repeatability (intra-day precision): $RSD \leq 2.0\%$. Intermediate precision (inter-day and inter-analyst): $RSD \leq 2.0\%$.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.	Signal-to-noise ratio of 3:1.
Limit of Quantification (LOQ)	The lowest amount of analyte in a sample which can be	Signal-to-noise ratio of 10:1. Precision at the LOQ should

quantitatively determined with suitable precision and accuracy. be RSD $\leq$ 10%.

Robustness	A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.	No significant change in results when parameters like flow rate, column temperature, or mobile phase composition are slightly varied.
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Forced Degradation Studies

To develop a stability-indicating method, forced degradation studies should be performed on **2-isopropyltetrahydro-4H-pyran-4-one**.[\[8\]](#)[\[9\]](#)

Stress Condition	Typical Procedure
Acid Hydrolysis	0.1 M HCl at 60 °C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60 °C for 24 hours
Oxidative Degradation	3% H ₂ O ₂ at room temperature for 24 hours
Thermal Degradation	105 °C for 48 hours (solid state)
Photolytic Degradation	Expose to UV light (254 nm) and visible light for a specified duration

The developed analytical method should be able to separate the intact drug from any degradation products formed.

Considerations for Chiral Separation

The presence of a chiral center at the 2-position of the pyran ring means that **2-isopropyltetrahydro-4H-pyran-4-one** exists as a pair of enantiomers. If the stereochemistry is critical for its intended use, a chiral separation method will be necessary. This can be achieved using chiral chromatography, either by GC or HPLC with a chiral stationary phase.[\[10\]](#)[\[11\]](#)

Conclusion

This application note provides a comprehensive guide for the quantitative analysis of **2-isopropyltetrahydro-4H-pyran-4-one** using GC-MS and HPLC-UV. The detailed protocols and validation guidelines offer a robust framework for researchers, scientists, and drug development professionals to implement these methods for quality control and research purposes. The choice between GC-MS and HPLC-UV will depend on the specific requirements of the analysis, such as the required sensitivity and the nature of the sample matrix.

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